

# Comparison of Digoxin Immunoassay Cross-Reactivity with Oleandrin

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## Compound Focus: Oleandrin

CAS No.: 465-16-7

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Immunoassay Method (Platform/Abbreviation)	Apparent Digoxin Concentration (at a specified oleandrin level)	Key Characteristics / Findings
Fluorescence Polarization Immunoassay (FPIA) [1] [2]	~2.36 ng/mL (with 5 $\mu$ L oleander extract/mL serum)	Shows the <b>highest sensitivity</b> and cross-reactivity; most suitable for rapid detection of oleander poisoning [1].
Turbidimetric Assay (ADVIA 1650) [1]	~0.82 ng/mL (with 5 $\mu$ L oleander extract/mL serum)	Shows significant cross-reactivity, similar to the Beckman assay [1].
Beckman Assay (Synchron LX) [1]	~0.93 ng/mL (with 5 $\mu$ L oleander extract/mL serum)	Shows significant cross-reactivity [1].
Microparticle Enzyme Immunoassay (MEIA) [1]	~0.32 ng/mL (with 5 $\mu$ L oleander extract/mL serum)	Shows lower cross-reactivity; may <b>falsely lower</b> measured digoxin in patients on digoxin therapy [1].
Chemiluminescent Assay (CLIA, Bayer) [1]	No cross-reactivity	Shows no significant cross-reactivity; recommended for monitoring digoxin in patients suspected of oleander use [1].

Immunoassay Method (Platform/Abbreviation)	Apparent Digoxin Concentration (at a specified oleandrin level)	Key Characteristics / Findings
On-Line Assay [3]	2.37 nmol/L (at 100 µmol/L oleandrin)	Shows variable cross-reactivity between different assay congeners [3].
TDx Assay [3]	5.34 nmol/L (at 100 µmol/L oleandrin)	Shows variable cross-reactivity between different assay congeners [3].
Stratus Assay [3]	0.83 nmol/L (at 100 µmol/L oleandrin)	Shows variable cross-reactivity between different assay congeners [3].
ACS:180 Assay [3]	0 nmol/L (at 100 µmol/L oleandrin)	Shows no cross-reactivity in this study [3].

## Experimental Protocols from Key Studies

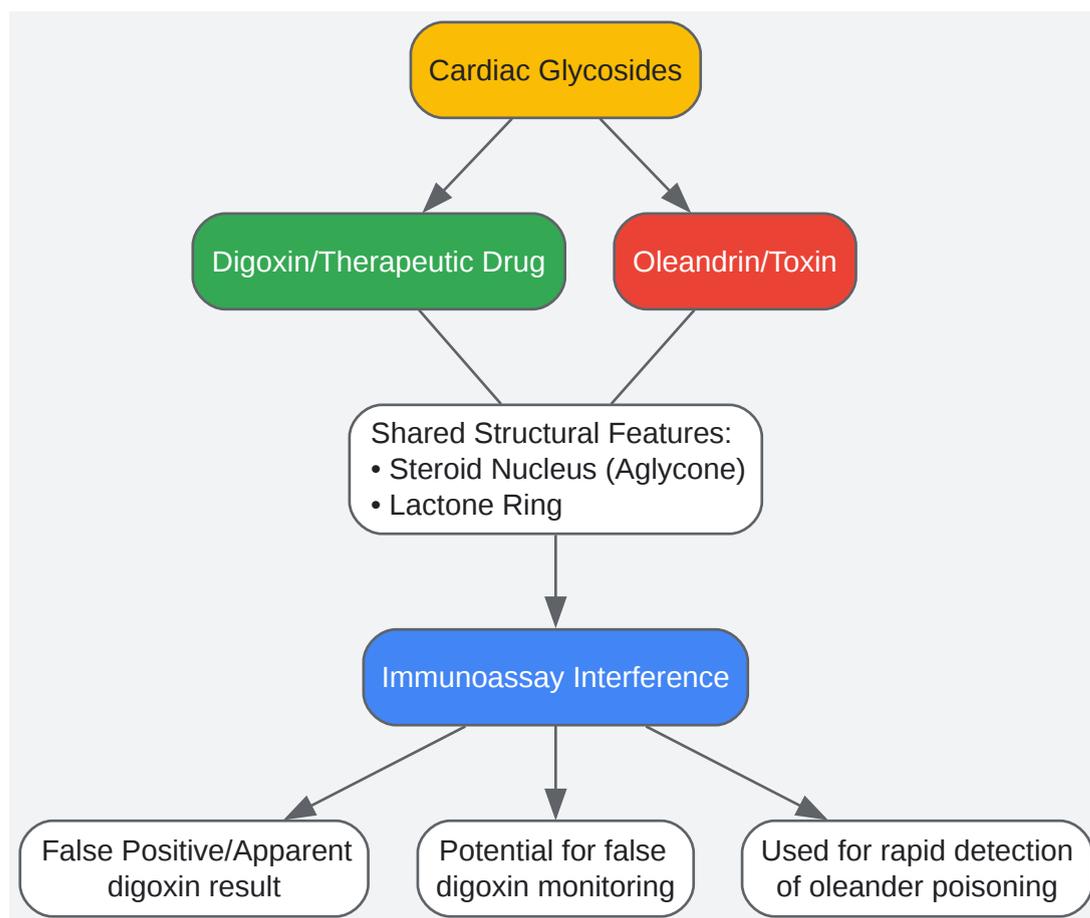
The quantitative data in the table above was generated through well-defined in vitro experimental methods. Here are the protocols from the core comparative studies:

- **Study: "Rapid detection of oleander poisoning using digoxin immunoassays: comparison of five assays" (2004) [1]**
  - **Sample Preparation:** Aliquots of a drug-free and digoxin-like immunoreactive substances (DLIS)-free serum pool were supplemented with either an ethanol extract of oleander leaves or purified **oleandrin**. The amounts added were consistent with concentrations expected in vivo after a severe overdose.
  - **Testing Procedure:** The spiked serum samples were then analyzed using five different commercial digoxin immunoassays: FPIA and MEIA (Abbott), a Beckman assay on Synchron LX, a Chemiluminescent assay (CLIA, Bayer), and a turbidimetric assay on the ADVIA 1650 analyzer (Bayer). A separate experiment also tested the neutralization effect of Digibind (digoxin-specific Fab antibody fragment) on the apparent digoxin concentration in the oleander-supplemented serum.

- **Study: "Inhibition of Na,K-ATPase by oleandrin and oleandrigenin..." (1996) [3]**
  - **Sample Preparation: Oleandrin** and its aglycone metabolite, oleandrigenin, were dissolved in digoxin-free serum at a concentration of 100  $\mu\text{mol/L}$ .
  - **Testing Procedure:** These samples were run on several commercially available digoxin immunoassays (ACS:180, Stratus, RIA, On-Line, and TDx). The study also assessed the ability of these compounds to inhibit Na,K-ATPase catalytic activity to confirm their toxic mechanism.

## Structural Basis and Mechanism of Cross-Reactivity

The cross-reactivity in immunoassays occurs because **oleandrin** and digoxin are both **cardiac glycosides** and share significant structural similarities [4] [5]. They have a common steroid nucleus (aglycone) that is recognized by the antibodies used in digoxin immunoassays [5] [6]. The following diagram illustrates this structural relationship and its implications.



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## Key Insights for Research and Clinical Practice

Based on the comparative data, here are the main practical implications:

- **Assay Selection is Critical:** The cross-reactivity of **oleandrin** is highly variable between different immunoassay methods and manufacturers [3] [1]. Researchers must verify the cross-reactivity characteristics of their specific assay.
- **For Clinical Toxicology:** The **FPIA** method demonstrates high sensitivity for **oleandrin** and can be effectively used as a rapid screening tool for suspected oleander poisoning [1] [2].
- **For Therapeutic Drug Monitoring:** Conversely, the **Chemiluminescent Assay (CLIA)** shows no significant cross-reactivity [1]. This makes it the preferred method for accurately monitoring digoxin levels in patients who may be using oleander-containing products, preventing falsely elevated results.

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